

natural sources and abundance of isocitric acid

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1,2-dihydroxy-

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An In-depth Technical Guide to the Natural Sources and Abundance of Isocitric Acid

Introduction

Isocitric acid, a structural isomer of citric acid, is a tricarboxylic acid crucial to the metabolic processes of virtually all living organisms.[1][2] As a key intermediate in the tricarboxylic acid (TCA) cycle, it plays a central role in cellular respiration and energy production.[1][3] Beyond its fundamental metabolic function, isocitric acid is gaining attention for its potential therapeutic applications, including the treatment of iron-deficient anemia and Parkinson's disease, and as a marker for determining the authenticity of fruit juices.[2] This technical guide provides a comprehensive overview of the natural sources, abundance, and biosynthesis of isocitric acid, along with detailed methodologies for its extraction and quantification, tailored for researchers, scientists, and drug development professionals.

Natural Sources and Abundance

Isocitric acid is ubiquitous in nature, found in plants, animals, and microorganisms as part of the central metabolic pathway.[1][4] However, its concentration is typically substantially lower than its isomer, citric acid.[5] The extraction of isocitric acid from most natural sources is often economically unviable due to these low concentrations and the difficulty in separating it from the much more abundant citric acid.[2][5]

Plant Sources

Isocitric acid is present in a variety of fruits and vegetables. Its concentration, and its ratio to citric acid, can vary significantly depending on the species, cultivar, and degree of ripeness.^[6]^[7] This ratio is often used as a key indicator to detect the adulteration of fruit products, particularly citrus juices.^[2]^[8]^[9] For instance, in authentic orange juice, the ratio of citric acid to D-isocitric acid is generally below 130.^[2]^[8]

Table 1: Abundance of Isocitric Acid in Various Plant Sources

Source	Isocitric Acid Presence/Concentration	Citric Acid:Isocitric Acid Ratio	Reference
Blackberries	Present	N/A	^[7]
Boysenberries	Present	N/A	^[7]
Youngberries	Present	N/A	^[7]
Carrots	Present	N/A	^[7]
Tomatoes	Present	~200:1	^[6]
Sweet Peppers	Present	~30:1	^[6]
Citrus Juices	Used as an authenticity marker	< 130 in authentic orange juice	^[2] ^[8]
Bryophyllum Leaf Tissue	Source for isolation of optically active isocitric acid	N/A	^[10] ^[11]

Microbial Sources

Certain microorganisms, particularly non-conventional yeasts, have emerged as highly efficient producers of isocitric acid, making microbial fermentation a promising method for large-scale production.^[12]^[13] The yeast *Yarrowia lipolytica* is a notable producer, capable of synthesizing significant quantities of isocitric acid, especially when grown on substrates like sunflower or rapeseed oil.^[2]^[14]^[15] By manipulating cultivation conditions, such as pH and the presence of metabolic regulators, the production can be shifted to favor isocitric acid over citric acid.^[13]^[14]

Table 2: Isocitric Acid Production by Microbial Fermentation

Microorganism	Substrate	Production Titer	Yield	Reference
Yarrowia lipolytica VKM Y-2373	Rapeseed Oil	64.1 g/L	0.72 g/g	[15] [16]
Yarrowia lipolytica VKM Y-2373	Sunflower Oil	Predominantly isocitric acid at pH 6.0	N/A	[14]

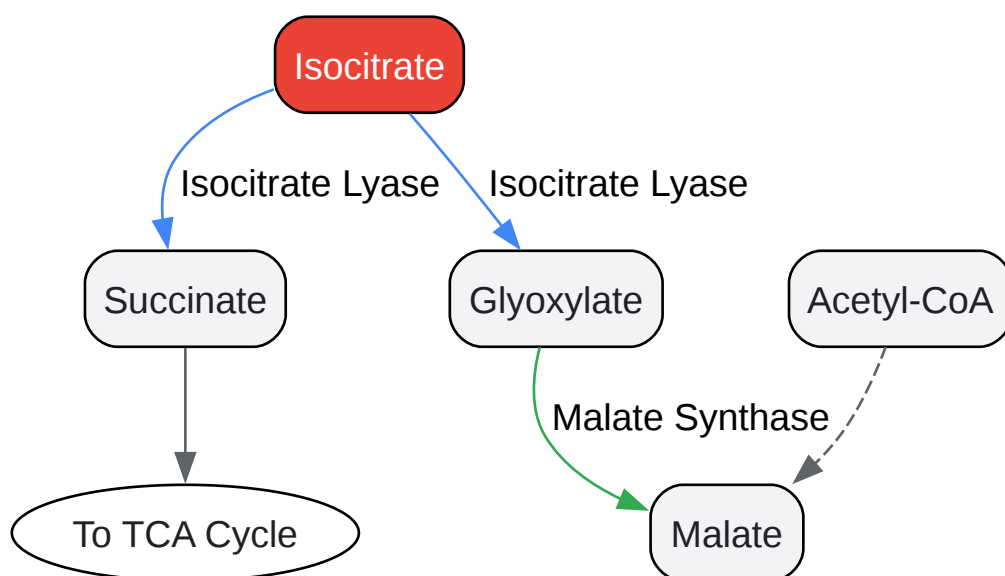
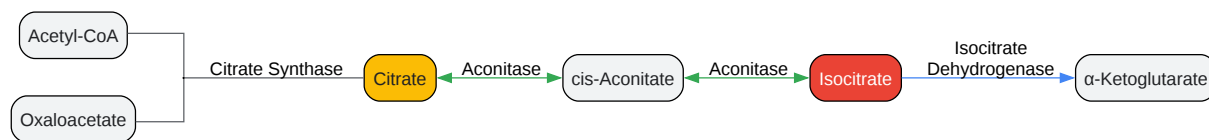
Biosynthesis of Isocitric Acid

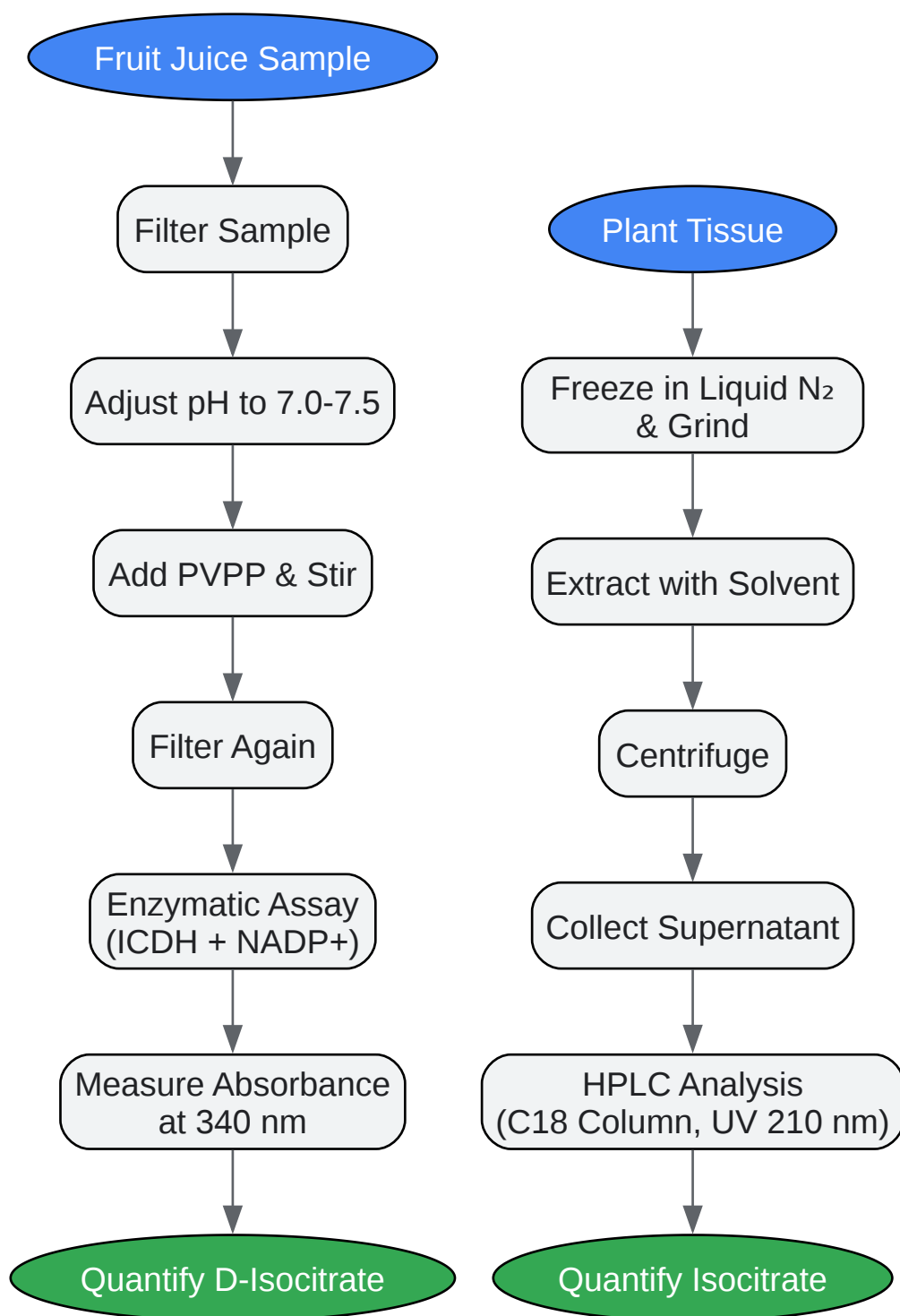
Isocitric acid is primarily synthesized as an intermediate in two key metabolic pathways: the Tricarboxylic Acid (TCA) Cycle and the Glyoxylate Cycle.

The Tricarboxylic Acid (TCA) Cycle

In all aerobic organisms, isocitrate is a crucial component of the TCA cycle (also known as the Krebs cycle), a series of chemical reactions used to generate energy through the oxidation of acetyl-CoA.[\[1\]](#)[\[3\]](#)

- **Formation of Citrate:** The cycle begins with the condensation of acetyl-CoA and oxaloacetate to form citrate, a reaction catalyzed by citrate synthase.[\[3\]](#)
- **Isomerization to Isocitrate:** Citrate is then reversibly isomerized into isocitrate by the enzyme aconitase. This reaction proceeds through a cis-aconitate intermediate.[\[1\]](#)[\[8\]](#)
- **Oxidative Decarboxylation:** Isocitrate serves as the substrate for the enzyme isocitrate dehydrogenase, which catalyzes its oxidative decarboxylation to α -ketoglutarate, producing NADH and releasing CO₂. This is a key rate-limiting step in the TCA cycle.[\[1\]](#)[\[3\]](#)





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